

Technical Guide: 2-(Dimethylamino)ethanethioamide in Materials Science

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Compound of Interest

Compound Name: 2-(Dimethylamino)ethanethioamide
CAS No.: 27507-28-4
Cat. No.: B1598445

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Executive Summary & Chemical Profile

2-(Dimethylamino)ethanethioamide is a functionalized thioamide capable of acting as a bidentate ligand (

-donor), a controlled sulfur source, and a precursor for thiazole-based scaffolds.^[1] Its tertiary amine tail provides distinct solubility and pH-responsive properties compared to simple thioacetamide (TAA), making it valuable for synthesizing functionalized polymers and stabilizing metal interfaces.

Chemical Identity

Property	Detail
Chemical Name	2-(Dimethylamino)ethanethioamide (Hydrochloride salt often used)
CAS Number	27507-28-4 (Free base) / 27366-72-9 (HCl salt)
Formula	
Molecular Weight	118.20 g/mol (Free base)
Functional Groups	Thioamide (, Tertiary Amine ()
Solubility	Soluble in water, ethanol, DMSO; pH-dependent solubility due to amine. [2]

Application I: Precursor for Thiazole-Functionalized Materials

The primary synthetic utility of **2-(Dimethylamino)ethanethioamide** is in the Hantzsch Thiazole Synthesis. The thioamide group reacts with

-haloketones to form 2-substituted thiazoles. In materials science, this pathway is used to generate thiazole-linked conjugated polymers (organic semiconductors) or functionalized surfaces for drug delivery.

Mechanism: Hantzsch Condensation

The sulfur atom performs a nucleophilic attack on the

-carbon of the haloketone, followed by cyclization and dehydration.

Protocol A: Synthesis of 2-(Dimethylaminomethyl)-thiazole Derivatives

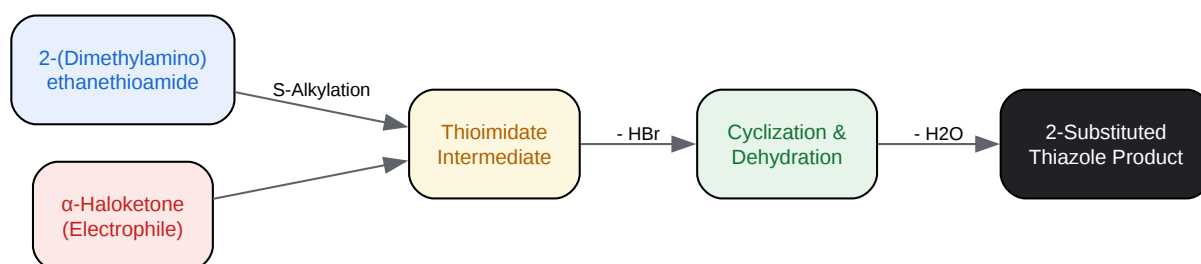
Objective: Synthesize a functionalized thiazole linker for polymer grafting. Reagents: **2-(Dimethylamino)ethanethioamide**, Ethyl bromopyruvate (or equivalent

-haloketone), Ethanol.

Step-by-Step Methodology:

- Preparation: Dissolve 10 mmol of **2-(Dimethylamino)ethanethioamide** in 20 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 10 mmol of Ethyl bromopyruvate dropwise at room temperature under stirring. The reaction is exothermic; cooling (ice bath) may be required for large scales.
- Reflux: Heat the mixture to reflux () for 4–6 hours. Monitor consumption of thioamide by TLC (Mobile phase: DCM/MeOH 9:1).
- Work-up: Evaporate ethanol under reduced pressure. Neutralize the residue with saturated solution to liberate the free base.
- Extraction: Extract with Dichloromethane (mL). Dry combined organic layers over anhydrous .
- Purification: Purify via silica gel column chromatography to obtain the thiazole ester.

Visualization: Hantzsch Reaction Pathway



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Caption: Schematic of the Hantzsch synthesis converting the thioamide precursor into a thiazole scaffold.

Application II: Corrosion Inhibition for Copper & Steel

2-(Dimethylamino)ethanethioamide acts as a mixed-type corrosion inhibitor. The sulfur (soft base) and nitrogen (hard base) atoms adsorb onto metallic surfaces, forming a protective Self-Assembled Monolayer (SAM) that blocks active dissolution sites.

Mechanism of Action

- Adsorption: Follows the Langmuir adsorption isotherm.
- Chemisorption: Interaction between lone pair electrons of S/N and empty d-orbitals of transition metals (Fe, Cu).
- Protonation: In acidic media (), the tertiary amine is protonated (), allowing electrostatic adsorption to negatively charged metal surfaces (synergistic effect).

Protocol B: Electrochemical Impedance Spectroscopy (EIS) Screening

Objective: Determine inhibition efficiency on Mild Steel in 1M HCl.

Step-by-Step Methodology:

- Electrode Prep: Polish mild steel coupons (working electrode) with SiC paper (up to 1200 grit). Degrease with acetone and wash with deionized water.
- Electrolyte Prep: Prepare 1M HCl blank solution. Prepare test solutions containing **2-(Dimethylamino)ethanethioamide** at concentrations: 100, 200, 500, and 1000 ppm.
- OCP Stabilization: Immerse electrode in test solution for 30 mins to establish Open Circuit Potential (OCP).

- EIS Measurement: Perform frequency sweep from 100 kHz to 10 mHz with an AC amplitude of 10 mV.
- Data Analysis: Fit data to a Randles circuit ($Z_{Randles}$).
 - Calculate Efficiency (η):
$$\eta = \frac{R_{ct}}{R_{ct} + R_s}$$
 - Note: R_{ct} is Charge Transfer Resistance.

Application III: Controlled Sulfur Source for Nanocrystals

Similar to Thioacetamide (TAA), this molecule releases sulfide ions (S^{2-})

) upon thermal decomposition. However, the dimethylamino group alters the hydrolysis kinetics and can act as a capping agent, influencing the morphology of metal sulfide nanoparticles (e.g., CdS, ZnS).

Protocol C: Solvothermal Synthesis of CdS Quantum Dots

Objective: Synthesize Cadmium Sulfide (CdS) nanoparticles with controlled size.

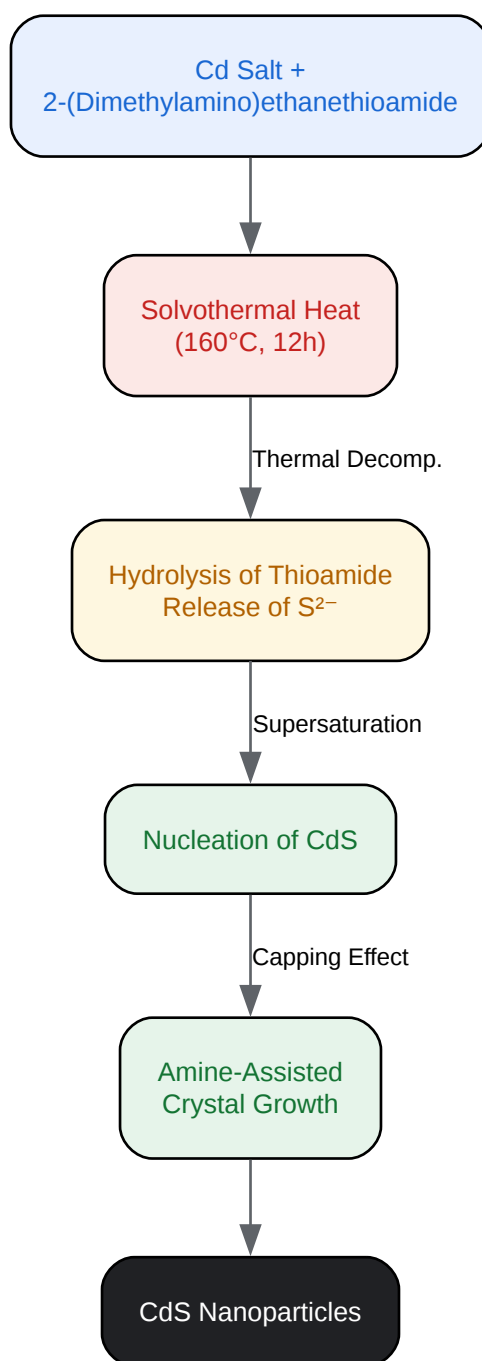
Step-by-Step Methodology:

- Precursor Mix: Dissolve 1 mmol **2-(Dimethylamino)ethanethioamide** and 1.2 mmol **2-(Dimethylamino)ethanethioamide** in 40 mL ethylene glycol.
- Solvothermal Treatment: Transfer solution to a Teflon-lined stainless steel autoclave.
- Heating Profile: Heat to

for 12 hours.

- Insight: The amine moiety buffers the pH, resulting in slower release of compared to TAA, promoting uniform crystal growth.
- Washing: Centrifuge the yellow precipitate. Wash with ethanol and water to remove organic byproducts.
- Characterization: Analyze via XRD (cubic vs. hexagonal phase) and UV-Vis (bandgap calculation).

Visualization: Nanoparticle Formation Workflow



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Caption: Process flow for the solvothermal synthesis of CdS nanoparticles using the amine-thioamide precursor.

References

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